

# Application Notes and Protocols: 4-Methyltetrahydro-2H-pyran-4-OL in Fragrance Compositions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methyltetrahydro-2H-pyran-4-OL

Cat. No.: B1313568

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Methyltetrahydro-2H-pyran-4-ol**, also known by trade names such as Florol®, Florosa®, and Rozanol®, is a synthetic aroma chemical prized for its fresh, soft, and natural floral scent, with a distinct muguet (lily-of-the-valley) character.[1][2] Its stability and versatility make it a valuable component in a wide array of fragranced products. This document provides detailed application notes and experimental protocols for the use of **4-Methyltetrahydro-2H-pyran-4-ol** in fragrance compositions, aimed at professionals in research, development, and formulation.

## Physicochemical Properties and Odor Profile

**4-Methyltetrahydro-2H-pyran-4-ol** is a colorless to pale yellow liquid.[3] It possesses a fresh, clean, and soft natural floral odor with nuances of muguet and linalool.[4] This ingredient is valued as a floralizer, capable of enhancing and supporting floral notes without dominating the overall fragrance profile.[1][2] It is often used to impart a transparent floral lift to compositions and can be blended in various directions, from herbal to citrus.[2]

## Application in Fragrance Compositions

**4-Methyltetrahydro-2H-pyran-4-ol** is a versatile ingredient used across fine fragrances and functional perfumery, including personal care, home care, and laundry products.[5][6] It serves

as an excellent building block in floral accords, particularly for muguet and lilac notes.[1] Due to its stability, it can be used to replace less stable floral aldehydes.[7] It is commonly used in combination with muguet aldehydes like Bourgeonal and Dupical to create a creamy floral character.[2]

## Quantitative Data Summary

The following tables summarize the key quantitative data for the application of **4-Methyltetrahydro-2H-pyran-4-ol** in fragrance compositions.

Table 1: Typical Use Levels in Fragrance Concentrates and Consumer Products

Application	Typical Use Level (%)	Reference
Fragrance Concentrate	0.1 - 10.0	[5]
Fine Fragrance	0.5 - 5.0	[6]
Eau de Parfum / Eau de Toilette	2.0 - 10.0	[2]
Creams and Lotions	0.5 - 5.0	[6]
Shampoo	0.5 - 5.0	[6]
Shower Gel / Bath Gel	0.5 - 5.0	[6]
Bar Soap	Up to 9.0 (in compound)	[5]
Liquid Detergent	0.5 - 5.0	[6]
Fabric Softener	0.5 - 5.0	[6]
Powder Detergent	Up to 6.0 (in compound)	[5]
Air Care Products	Not specified	

Table 2: Physicochemical and Olfactive Properties

Property	Value	Reference
Chemical Name	4-Methyltetrahydro-2H-pyran-4-ol	[8]
CAS Number	63500-71-0	[8]
Molecular Formula	C10H20O2	[8]
Molecular Weight	172.26 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[3]
Odor Profile	Fresh, soft, natural floral, muguet, linalool	[4]
Odor Strength	Medium	[4]
Substantivity on Smelling Strip	> 24 hours	[1]
Vapor Pressure	0.0241 hPa @ 20°C (est.)	[8]
Flash Point	> 93.33 °C	[4]
LogP	1.9	[8]
Solubility	Soluble in ethanol	[8]
Odor Threshold	Data not available in searched literature.	

## Experimental Protocols

The following are detailed protocols for the evaluation and application of **4-Methyltetrahydro-2H-pyran-4-ol** in fragrance compositions.

### Protocol 1: Sensory Evaluation of 4-Methyltetrahydro-2H-pyran-4-ol

Objective: To characterize the odor profile and determine the relative intensity of **4-Methyltetrahydro-2H-pyran-4-ol** at various concentrations.

Materials:

- **4-Methyltetrahydro-2H-pyran-4-ol**
- Ethanol (perfumer's grade, odorless)
- Glass beakers and stirring rods
- Volumetric flasks and pipettes
- Smelling strips
- A panel of at least 5 trained sensory assessors

#### Procedure:

- **Preparation of Dilutions:** Prepare a series of dilutions of **4-Methyltetrahydro-2H-pyran-4-ol** in ethanol. Suggested concentrations are 10%, 5%, 1%, and 0.1% (w/w).
- **Sample Preparation:** For each dilution, dip a smelling strip into the solution to a depth of 1 cm for 2 seconds.
- **Evaluation:** Present the smelling strips to the sensory panel in a well-ventilated, odor-free room. Panelists should evaluate the strips at different time intervals (e.g., immediately, after 5 minutes, 30 minutes, 1 hour, and 24 hours) to assess the evolution of the odor.
- **Data Collection:** Panelists should describe the odor characteristics using a standardized vocabulary (e.g., floral, muguet, green, fresh, soft) and rate the odor intensity on a scale (e.g., 1 to 9, where 1 is not perceptible and 9 is extremely strong).
- **Data Analysis:** Compile the descriptions and intensity ratings. Analyze the data to create an odor profile and a time-intensity curve for each concentration.

## Protocol 2: Stability Testing in a Cosmetic Cream Base

**Objective:** To evaluate the stability and performance of **4-Methyltetrahydro-2H-pyran-4-ol** in a representative cosmetic cream base under accelerated aging conditions.

#### Materials:

- **4-Methyltetrahydro-2H-pyran-4-ol**
- Unfragranced cosmetic cream base
- Glass jars with airtight lids
- Oven/incubator set at 40°C
- Refrigerator set at 4°C
- Light exposure chamber with UV lamp
- Control sample (unfragranced cream base)

Procedure:

- **Sample Preparation:** Incorporate **4-Methyltetrahydro-2H-pyran-4-ol** into the cream base at a typical concentration (e.g., 0.5% w/w). Homogenize thoroughly. Prepare a control sample of the unfragranced base.
- **Storage Conditions:**
  - **Accelerated Aging:** Store samples at 40°C in the dark.
  - **Cold Storage:** Store samples at 4°C in the dark.
  - **Light Exposure:** Store samples in a light exposure chamber at room temperature.
  - **Room Temperature:** Store samples at ambient temperature (approx. 20-25°C) in the dark.
- **Evaluation:** Evaluate the samples at regular intervals (e.g., baseline, 1 week, 2 weeks, 1 month, and 3 months). Assess the following parameters:
  - **Odor:** Compare the odor of the fragranced cream to a freshly prepared sample. Note any changes in character or intensity.
  - **Color:** Visually inspect for any discoloration.
  - **pH:** Measure the pH of the cream.

- Viscosity: Measure the viscosity using a viscometer.
- Physical Stability: Observe for any signs of phase separation or changes in texture.
- Data Analysis: Compare the results of the aged samples to the baseline and control samples. Document any significant changes to determine the stability of **4-Methyltetrahydro-2H-pyran-4-ol** in the cream base.

## Protocol 3: Evaluation of Substantivity on Fabric

Objective: To assess the substantivity (lingering effect) of **4-Methyltetrahydro-2H-pyran-4-ol** on fabric after washing.

Materials:

- **4-Methyltetrahydro-2H-pyran-4-ol**
- Unfragranced liquid laundry detergent
- Cotton swatches (e.g., 10 cm x 10 cm)
- Washing machine or laboratory-scale washing simulator
- Headspace gas chromatography-mass spectrometry (HS-GC-MS) equipment (optional, for quantitative analysis)
- Trained sensory panel

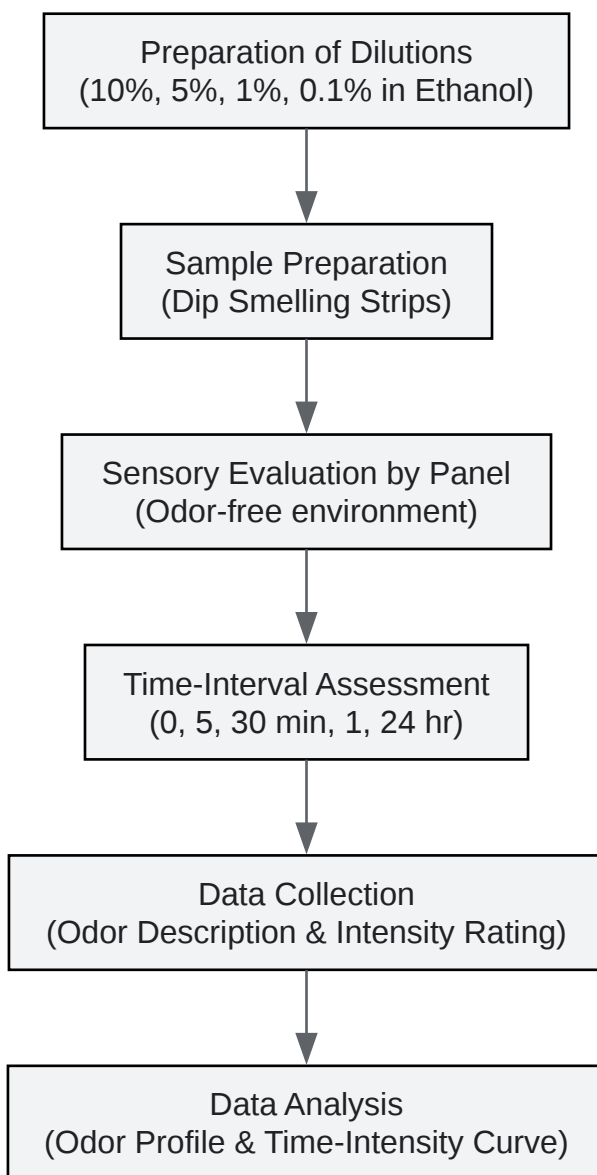
Procedure:

- Detergent Preparation: Prepare two batches of laundry detergent: one with a specific concentration of **4-Methyltetrahydro-2H-pyran-4-ol** (e.g., 0.5% w/w) and a control batch without any fragrance.
- Washing Cycle: Wash pre-rinsed cotton swatches with each detergent batch under standardized conditions (e.g., water temperature, wash cycle duration).
- Drying: Line-dry the swatches in an odor-free environment for 24 hours.

- Sensory Evaluation:
  - Present the dried swatches to a trained sensory panel.
  - Panelists should rate the odor intensity on a predefined scale at different time points (e.g., immediately after drying, after 24 hours, and after 48 hours).
- Quantitative Analysis (Optional):
  - Place a dried swatch in a headspace vial.
  - Analyze the volatile compounds in the headspace using HS-GC-MS to quantify the amount of **4-Methyltetrahydro-2H-pyran-4-ol** remaining on the fabric.
- Data Analysis: Compare the sensory data and/or quantitative data for the fragranced swatch over time to assess the substantivity of **4-Methyltetrahydro-2H-pyran-4-ol**.

## Visualizations

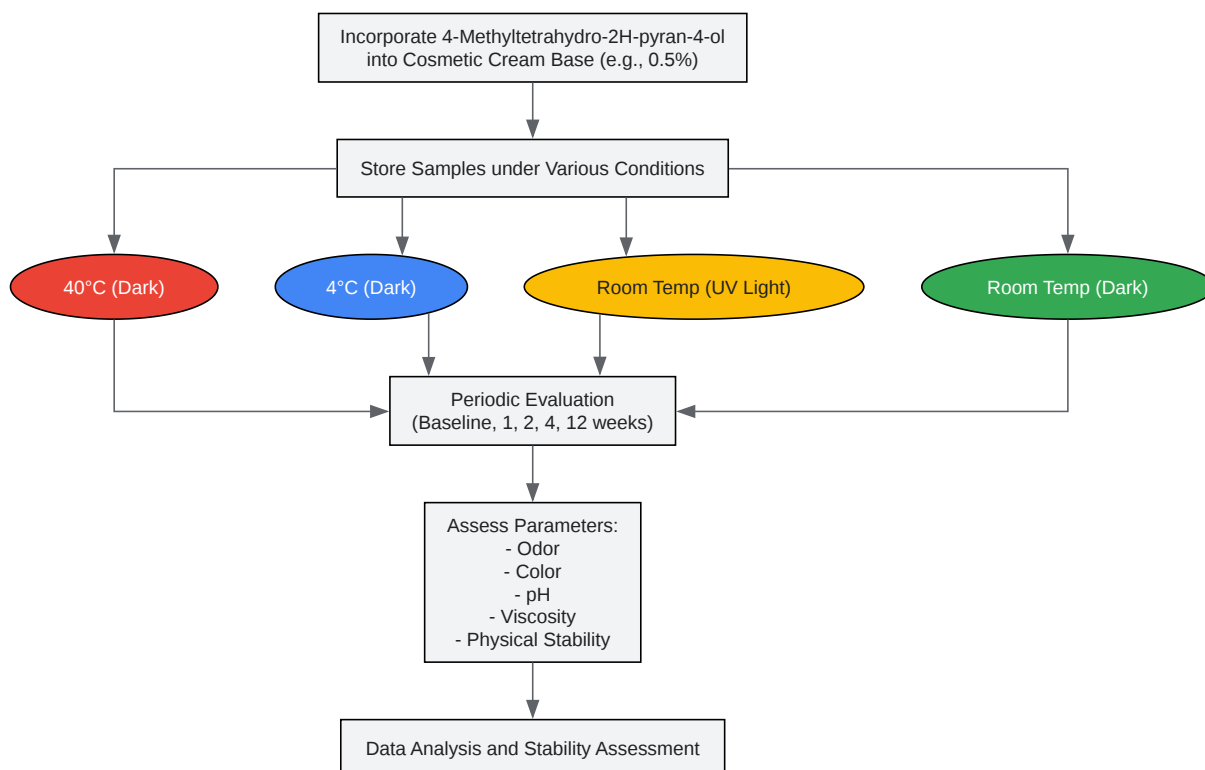
The following diagrams illustrate the experimental workflows described above.



[Click to download full resolution via product page](#)

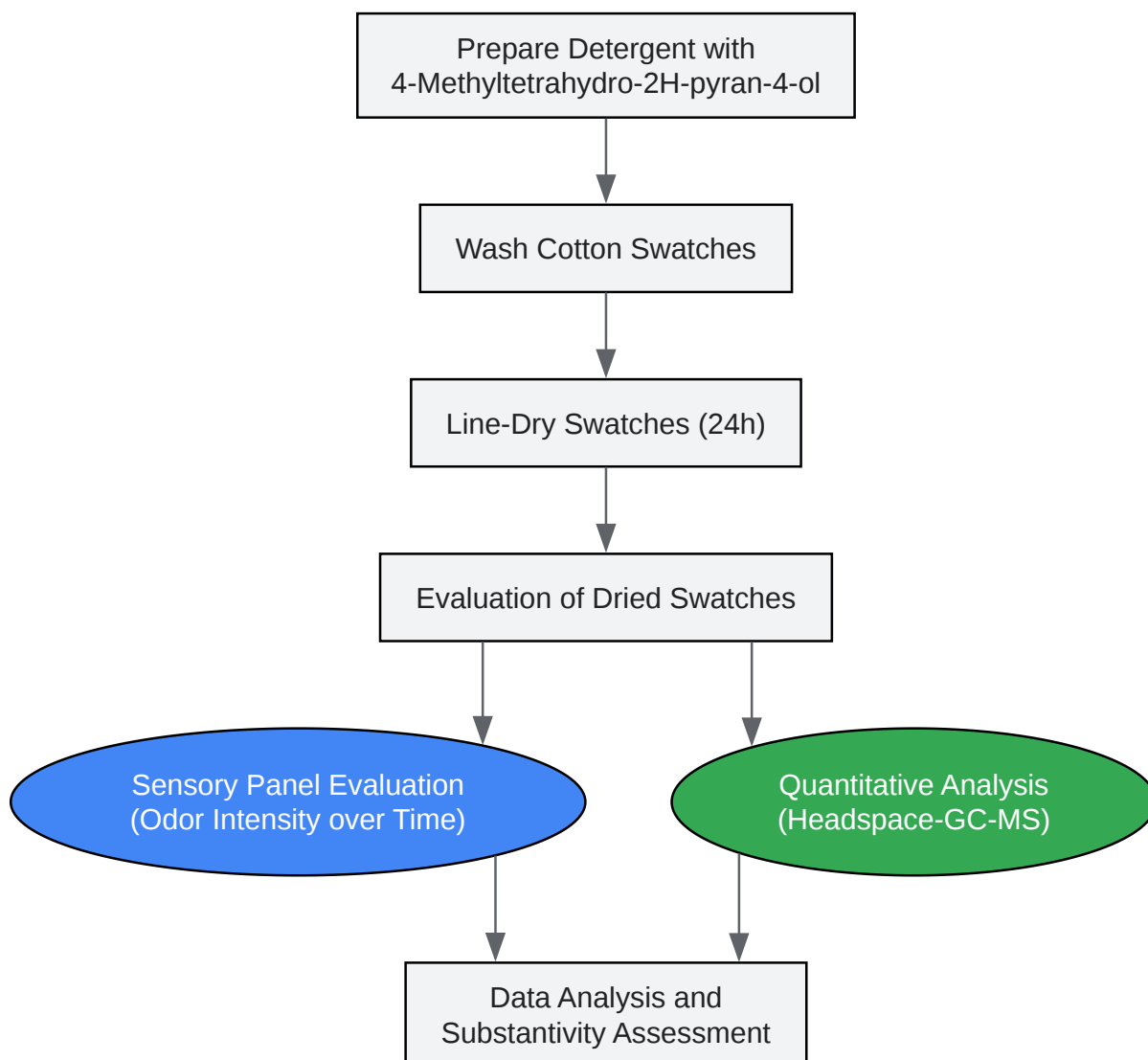
*Sensory Evaluation Workflow for **4-Methyltetrahydro-2H-pyran-4-ol**.*





[Click to download full resolution via product page](#)

*Workflow for Stability Testing in a Cosmetic Cream Base.*



[Click to download full resolution via product page](#)

*Workflow for Fabric Substantivity Evaluation.*

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fraterworks.com [fraterworks.com]
- 2. Florosa | Givaudan [givaudan.com]
- 3. 2-ISOBUTYL-4-HYDROXY-4-METHYLTETRAHYDROPYRAN | 63500-71-0 [chemicalbook.com]
- 4. perfumeextract.co.uk [perfumeextract.co.uk]
- 5. perfumersworld.com [perfumersworld.com]
- 6. floral pyranol, 63500-71-0 [thegoodscentscompany.com]
- 7. FLOROL® [studio.dsm-firmenich.com]
- 8. scent.vn [scent.vn]
- To cite this document: BenchChem. [Application Notes and Protocols: 4-Methyltetrahydro-2H-pyran-4-OL in Fragrance Compositions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313568#application-of-4-methyltetrahydro-2h-pyran-4-ol-in-fragrance-compositions]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)